Technical Characterization Guide: 2-Fluoro-2-(isoquinolin-4-yl)acetic acid

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Compound of Interest

Compound Name:	*2-Fluoro-2-(isoquinolin-4-yl)acetic acid*
Cat. No.:	*B13317273*

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Executive Summary & Strategic Context

In modern drug discovery, the introduction of a fluorine atom at the

-position of a carboxylic acid is a high-value bioisosteric replacement. It modulates pKa, blocks metabolic oxidation at the benzylic position, and alters lipophilicity.

However, the characterization of **2-Fluoro-2-(isoquinolin-4-yl)acetic acid** presents specific challenges compared to its non-fluorinated precursor. The strong electronegativity of fluorine and its spin-active nature (

F,

, 100% abundance) drastically alter the NMR landscape.

This guide provides a definitive protocol to distinguish the target product from its non-fluorinated alternative, 2-(isoquinolin-4-yl)acetic acid, using

H and

F NMR spectroscopy.

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Comparative Analysis: Product vs. Alternative

The primary "alternative" in a synthetic context is the non-fluorinated starting material (or side product). Differentiating these two requires analyzing the specific scalar couplings introduced by the fluorine atom.

The "Fingerprint" Difference

Feature	Alternative (Precursor)**2-(isoquinolin-4-yl)acetic acid**	Product (Target)**2-Fluoro-2-(isoquinolin-4-yl)acetic acid**	Performance Implication
-Proton Signal	Singlet (s) ppm	Doublet (d) ppm	Critical Check: The huge Geminal Coupling (Hz) is the definitive proof of mono-fluorination.
F NMR Signal	Silent(No signal)	Diagnostic Peak to ppm	Purity Check: F is 100% sensitive. Any second peak indicates a difluoro impurity or regioisomer.
Isoquinoline H1	Singlet, ppm	Singlet, ppm	Slight downfield shift due to inductive electron withdrawal by Fluorine.
Chirality	Achiral (unless atropisomeric)	Chiral Center	The product is a racemate. In a chiral environment (e.g., chiral solvating agent), the F signal will split.

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Theoretical Data Table (Solvent: DMSO-)

Note: Values are synthesized from heteronuclear NMR principles and analogous

-fluoroarylacetic acid data.

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Nucleus	Position	Multiplicity	Shift (ppm)	Coupling (Hz)	Mechanistic Insight
H	COOH	br s	12.0 - 13.5	-	Exchangeable proton; broad due to H-bonding.
H	H-1 (Isoq)	s	9.35	-	Most deshielded due to adjacent Nitrogen.
H	H-3 (Isoq)	s	8.60	-	Singlet characteristic of 4-substituted isoquinolines.
H	H-5 to H-8	m	7.70 - 8.20	-	Aromatic envelope; less affected by the -F.
H	-CH	d	6.35	48.0	Geminal H-F coupling. Downfield shift due to F electronegativity.
F	-F	d	-185.0	48.0	Coupled to the single -proton.[1][2] Becomes a singlet in

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H-decoupled mode

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Experimental Protocol

This protocol is designed to be self-validating. The use of

F NMR as a primary screen saves time by confirming the presence of the C-F bond before detailed structural analysis.

Sample Preparation[3]

- Solvent:DMSO-

  is superior to CDCl

  for this acid.

  - Reason: Carboxylic acids often form dimers in CDCl

    , leading to broad peaks and concentration-dependent shifts. DMSO disrupts dimers, sharpening the signals.

- Concentration: 5–10 mg in 0.6 mL solvent.
- Tube: Standard 5mm NMR tube (high-throughput quality is sufficient).

Acquisition Workflow

Step 1: The

F "Quick Screen" (Priority Experiment)

- Pulse Sequence: Standard one-pulse (zg/pulse).
- Sweep Width: +100 to -250 ppm (covers all organic fluorine types).
- Scans: 16 (high sensitivity of F allows rapid acquisition).

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- Validation:
  - Pass: Single doublet at ~ -185 ppm.
  - Fail: Signal at -110 ppm (difluoro impurity) or -75 ppm (TFA salt contaminant).

Step 2: The

H Structural Confirmation

- Pulse Sequence: Standard proton (zg30).
- Delay (D1): Set to

  2.0s to allow relaxation of the acidic proton if integration is critical.
- Validation: Check for the "H1" singlet at >9.0 ppm to confirm the isoquinoline ring is intact.

Structural Logic & Decision Tree

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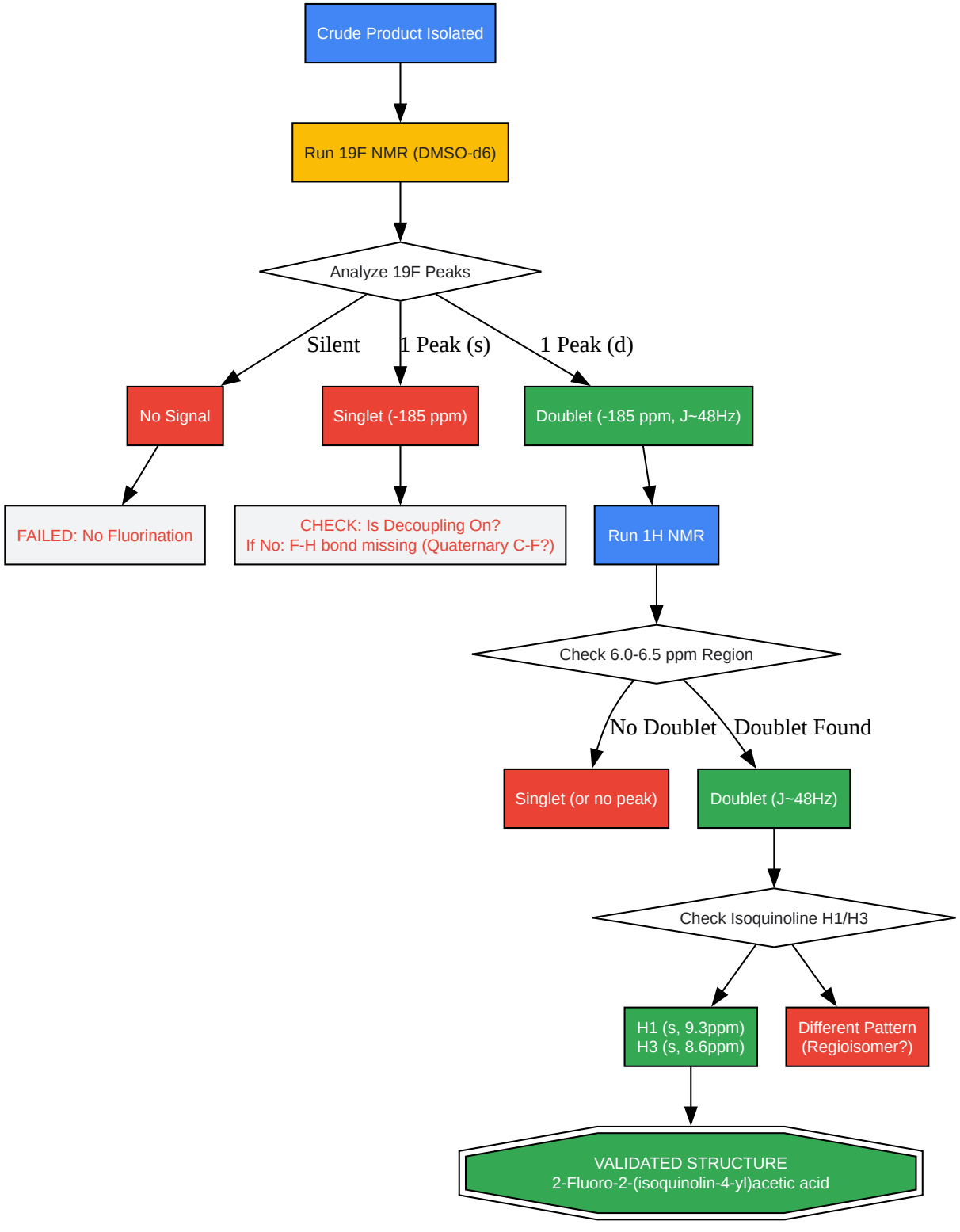

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Caption: Logic flow for spectroscopic validation. The presence of the

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F doublet is the primary "Go/No-Go" gate before full structural assignment.

Advanced Mechanistic Insights

The Fluorine Effect on Chemical Shift

In the alternative (non-fluorinated) precursor, the

-CH

protons are shielded by the electron-rich aromatic ring and the carbonyl group.

- Mechanism: When Fluorine is added, its extreme electronegativity (

) desheilds the remaining geminal proton through the inductive effect (-I).

- Result: This causes the dramatic shift from ~4.2 ppm to ~6.3 ppm. If you observe a peak at 5.0–5.5 ppm, suspect incomplete fluorination or an intermediate species.

Coupling Constants as a Ruler

The coupling constant (

) is independent of the magnetic field strength (unlike chemical shift).

- (Geminal): For

  -fluoro acids, this is consistently 45–52 Hz.

- (Vicinal): If the fluorine couples to the aromatic ring protons (H3), you might see a small coupling (

  Hz) on the H3 singlet, broadening it. This is a subtle sign of correct regiochemistry (fluorine is close to the ring).

References

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- PubChem. (2023). 2-Fluoro-2-(1-oxoisoquinolin-2-yl)acetic acid Compound Summary. (Reference for isoquinoline scaffold nomenclature and basic physicochemical properties). [Link]

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Sources

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